

The Radioactive Decay of Strontium-90 to Yttrium-90: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium-90

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This technical guide provides a comprehensive overview of the radioactive decay pathway of **Strontium-90** (^{90}Sr) to Yttrium-90 (^{90}Y), with a focus on the fundamental principles, experimental methodologies, and quantitative data relevant to research and development in the fields of nuclear medicine and radiopharmaceuticals.

Core Decay Pathway and Characteristics

Strontium-90 is a radioactive isotope of strontium that is produced as a fission product in nuclear reactors and from the detonation of nuclear weapons. It undergoes beta-minus (β^-) decay to form Yttrium-90, which is also radioactive and subsequently decays to the stable isotope Zirconium-90 (^{90}Zr).^{[1][2][3]} This sequential decay process is a key characteristic of the $^{90}\text{Sr}/^{90}\text{Y}$ system.

The decay of ^{90}Sr is characterized by a relatively long half-life, making it a persistent environmental concern but also a reliable source for its daughter nuclide, ^{90}Y .^{[2][4]} Yttrium-90, in contrast, has a much shorter half-life and emits a high-energy beta particle, which is harnessed in various therapeutic applications, including the treatment of cancer.^{[5][6][7]}

Quantitative Decay Data

The key quantitative parameters of the **Strontium-90** to Yttrium-90 decay pathway are summarized in the table below.

Parameter	Strontium-90 (⁹⁰ Sr)	Yttrium-90 (⁹⁰ Y)	Reference
Half-life (t _{1/2})	28.91 years	64.05 hours	[2][5]
Decay Mode	β ⁻	β ⁻	[2][5]
Maximum Beta Energy (E _{βmax})	0.546 MeV	2.28 MeV	[2][5]
Average Beta Energy (E _{βavg})	0.196 MeV	0.9336 MeV	[5][8]
Decay Product	Yttrium-90 (⁹⁰ Y)	Zirconium-90 (⁹⁰ Zr) (stable)	[1][5]

Experimental Protocols for Separation and Measurement

The distinct chemical properties of strontium and yttrium allow for their effective separation, which is a crucial step in isolating ⁹⁰Y for medical use or for analytical measurement. Following separation, the beta emissions are quantified using various radiation detection techniques.

Radiochemical Separation of Yttrium-90 from Strontium-90

Several methods are employed for the radiochemical separation of ⁹⁰Y from its parent ⁹⁰Sr. These techniques exploit differences in solubility and ionic interactions. Common methods include precipitation, solvent extraction, and ion exchange chromatography.[9]

Experimental Protocol: Selective Precipitation of Yttrium-90

This protocol is based on the differential solubility of strontium and yttrium hydroxides.

- **Sample Preparation:** A known quantity of a ⁹⁰Sr/⁹⁰Y equilibrium mixture in a suitable acidic solution is obtained.
- **pH Adjustment:** The pH of the solution is carefully adjusted to approximately 10 using an alkaline solution (e.g., NaOH). At this pH, Yttrium hydroxide (Y(OH)₃) precipitates while

Strontium hydroxide ($\text{Sr}(\text{OH})_2$) remains in solution due to its higher solubility.

- Separation: The precipitated $^{90}\text{Y}(\text{OH})_3$ is separated from the supernatant containing ^{90}Sr by filtration (e.g., using a $0.22\ \mu\text{m}$ sterile filter) or centrifugation.
- Dissolution of ^{90}Y : The collected $^{90}\text{Y}(\text{OH})_3$ precipitate is dissolved in a small volume of a suitable acid, such as hydrochloric acid (HCl), to obtain a purified ^{90}Y solution.

Beta Spectrometry and Counting

Once ^{90}Y is separated, its activity is measured. Liquid scintillation counting and Cerenkov counting are two widely used techniques for the quantification of the high-energy beta particles emitted by ^{90}Y .

Experimental Protocol: Liquid Scintillation Counting of Yttrium-90

- Sample Preparation: An accurately measured aliquot of the purified ^{90}Y solution is mixed with a liquid scintillation cocktail in a scintillation vial. The cocktail contains organic scintillators that emit light upon interaction with the beta particles.
- Counting: The vial is placed in a liquid scintillation counter. The instrument's photomultiplier tubes detect the light flashes, and the electronics process these signals to determine the activity of the sample.
- Data Analysis: The counting data is corrected for factors such as counting efficiency and background radiation to obtain the final activity of ^{90}Y .

Experimental Protocol: Cerenkov Counting of Yttrium-90

This method is suitable for high-energy beta emitters like ^{90}Y and does not require a scintillation cocktail.

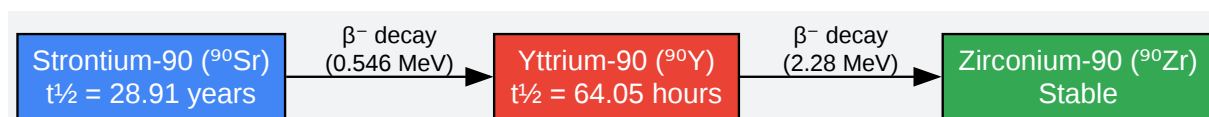
- Sample Preparation: The purified ^{90}Y is prepared in an aqueous solution in a transparent vial, typically made of plastic to enhance light scattering.
- Counting: The vial is placed in a liquid scintillation counter. The high-energy beta particles from ^{90}Y travel faster than the speed of light in water, producing Cerenkov radiation, which is a faint blue light. The photomultiplier tubes of the counter detect this light.

- **Data Analysis:** The detected signals are processed to determine the activity of ^{90}Y . Cerenkov counting is advantageous due to its simplicity and the absence of chemical quenching.

Visualizations

Radioactive Decay Pathway

The following diagram illustrates the sequential beta decay of **Strontium-90** to the stable Zirconium-90.

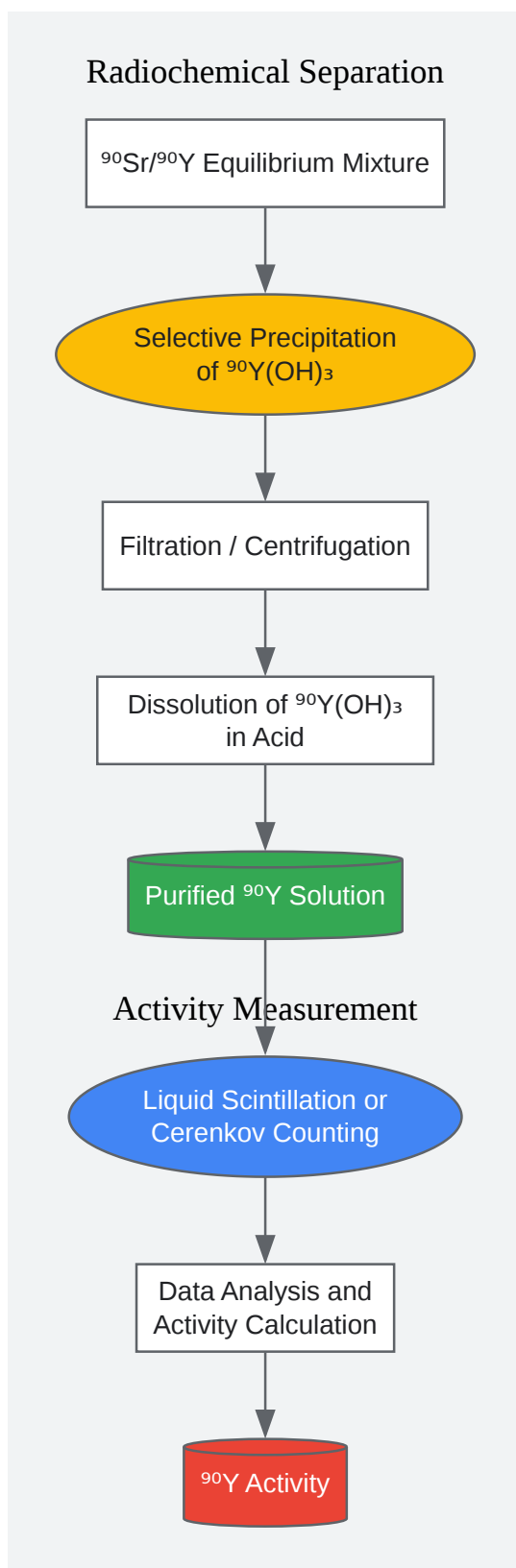


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Caption: The decay chain of **Strontium-90** to stable Zirconium-90.

Experimental Workflow: Separation and Measurement

This diagram outlines the general workflow for the separation of Yttrium-90 from **Strontium-90** followed by its quantification.



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Caption: Workflow for ^{90}Y separation and subsequent activity measurement.

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- To cite this document: BenchChem. [The Radioactive Decay of Strontium-90 to Yttrium-90: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230875#radioactive-decay-pathway-of-strontium-90-to-yttrium-90]

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